

Preparation of Lauryl-LF 11 Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: Lauryl-LF 11

Cat. No.: B10787962

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Lauryl-LF 11 is a synthetic, N-terminally acylated antimicrobial peptide derived from lactoferricin, exhibiting potent antibacterial and lipopolysaccharide (LPS)-binding activities. Its amphipathic nature, conferred by the addition of a lauryl group, enhances its interaction with bacterial membranes. Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Lauryl-LF 11** stock solutions.

Properties of Lauryl-LF 11

A summary of the key quantitative data for **Lauryl-LF 11** is presented in Table 1. Researchers should always refer to the batch-specific information provided on the vial label and Certificate of Analysis (CoA) for the most accurate molecular weight.

Property	Value	Reference
Molecular Formula	C ₈₁ H ₁₃₄ N ₂₆ O ₁₅	[1]
Molecular Weight (MW)	1712.11 g/mol	[1]
Appearance	Solid	[2]
Solubility	Soluble to 2 mg/mL in 30% acetonitrile/water	[3]
Storage (Solid)	-20°C	[2]
Storage (Solution)	-20°C in aliquots for up to one month	[1]

Experimental Protocols

Materials

- **Lauryl-LF 11** (lyophilized powder)
- Sterile, nuclease-free water
- Acetonitrile (ACN), HPLC grade
- Dimethyl sulfoxide (DMSO), anhydrous, sterile-filtered
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention tips
- Vortex mixer
- Ultrasonic bath (optional)

Preparation of a 1 mg/mL Stock Solution in 30% Acetonitrile/Water

This protocol is based on the known solubility of **Lauryl-LF 11**.

- Equilibration: Before opening, allow the vial of lyophilized **Lauryl-LF 11** to equilibrate to room temperature for at least one hour.^[1] This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- Solvent Preparation: Prepare the 30% acetonitrile (ACN) in water solvent by mixing 300 μ L of ACN with 700 μ L of sterile water for a final volume of 1 mL.
- Reconstitution:
 - Briefly centrifuge the vial of **Lauryl-LF 11** to ensure all the powder is at the bottom.
 - Carefully add the appropriate volume of the 30% ACN/water solvent to the vial to achieve a 1 mg/mL concentration. For example, to prepare 1 mL of a 1 mg/mL solution, add 1 mL of the solvent to 1 mg of the peptide.
- Dissolution:
 - Gently vortex the vial to dissolve the peptide.
 - If complete dissolution is not achieved, sonication in an ultrasonic bath for a few minutes may aid the process.^[3]
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into small, single-use aliquots in sterile, low-protein binding microcentrifuge tubes.
 - Store the aliquots at -20°C. These are generally stable for up to one month.^[1] Avoid repeated freeze-thaw cycles.

Preparation of Stock Solutions in Alternative Solvents (e.g., DMSO)

For experiments where acetonitrile may interfere, DMSO is a common alternative for hydrophobic peptides.^[4] However, specific solubility data for **Lauryl-LF 11** in 100% DMSO is not readily available. Therefore, it is recommended to first test the solubility on a small scale.

- Equilibration and Centrifugation: Follow steps 3.2.1 and the first part of 3.2.3.
- Initial Dissolution in DMSO:
 - Add a small, precise volume of anhydrous, sterile-filtered DMSO to the vial (e.g., 50-100 μL).[\[4\]](#)
 - Gently vortex to dissolve the peptide. For very hydrophobic peptides, this initial dissolution in a small amount of organic solvent is a common strategy.[\[4\]](#)
- Dilution (if necessary):
 - Once dissolved in DMSO, the solution can be further diluted with an aqueous buffer or cell culture medium to the desired final concentration.[\[4\]](#) It is crucial to add the DMSO solution to the aqueous buffer slowly while mixing to avoid precipitation.
- Aliquoting and Storage:
 - Dispense into single-use aliquots and store at -20°C for up to one month.[\[1\]](#)

Note: When using DMSO stock solutions in biological assays, ensure the final concentration of DMSO is not toxic to the cells or organisms being tested.

Calculating Molar Concentrations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

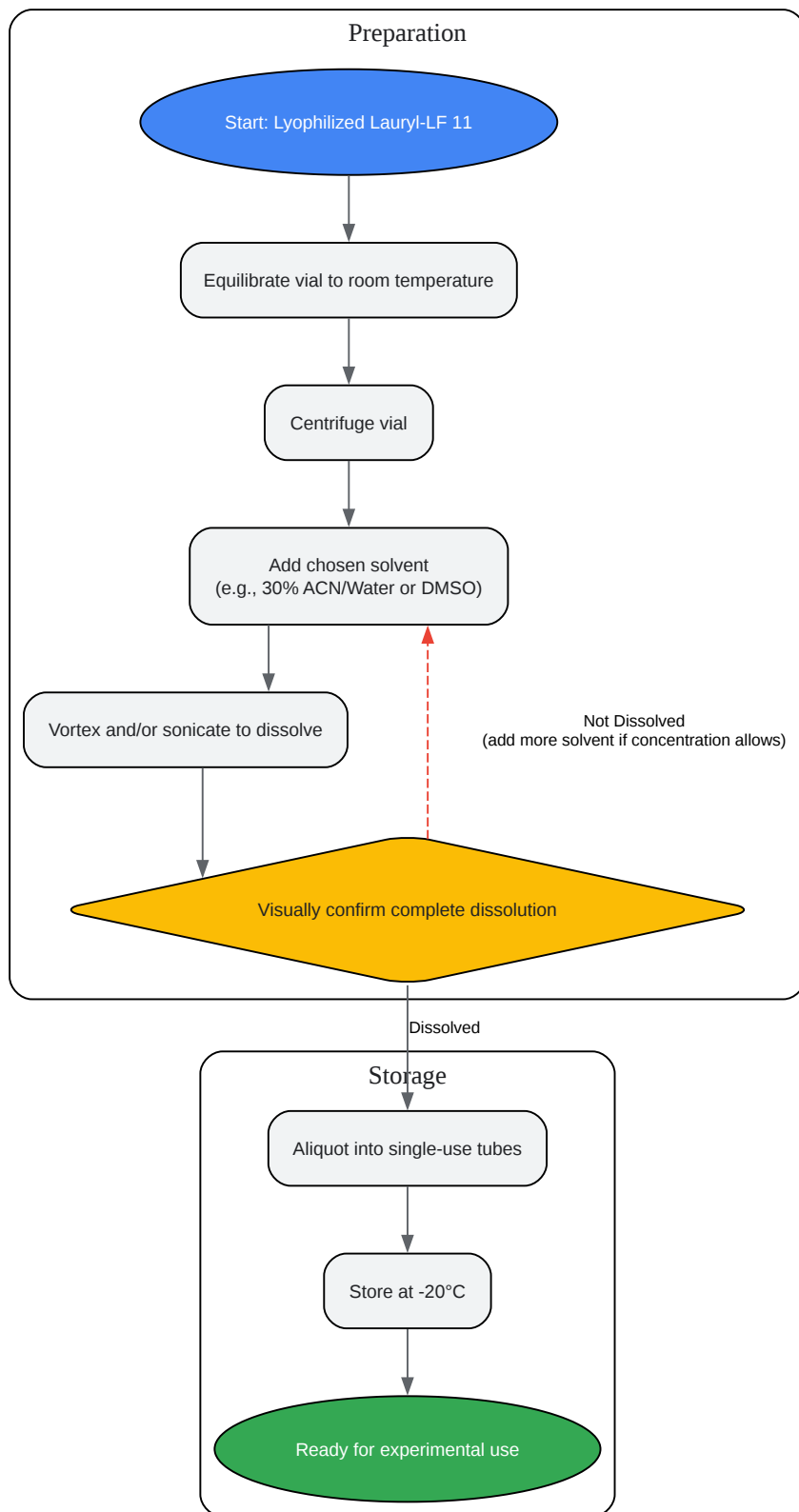
Example: To prepare 1 mL of a 1 mM **Lauryl-LF 11** stock solution:

- $\text{Mass (g)} = 0.001 \text{ mol/L} \times 0.001 \text{ L} \times 1712.11 \text{ g/mol}$
- $\text{Mass (g)} = 0.00171211 \text{ g}$
- $\text{Mass (mg)} = 1.71211 \text{ mg}$

Therefore, you would dissolve 1.71 mg of **Lauryl-LF 11** in 1 mL of the chosen solvent to make a 1 mM stock solution.

Visualized Workflows and Pathways

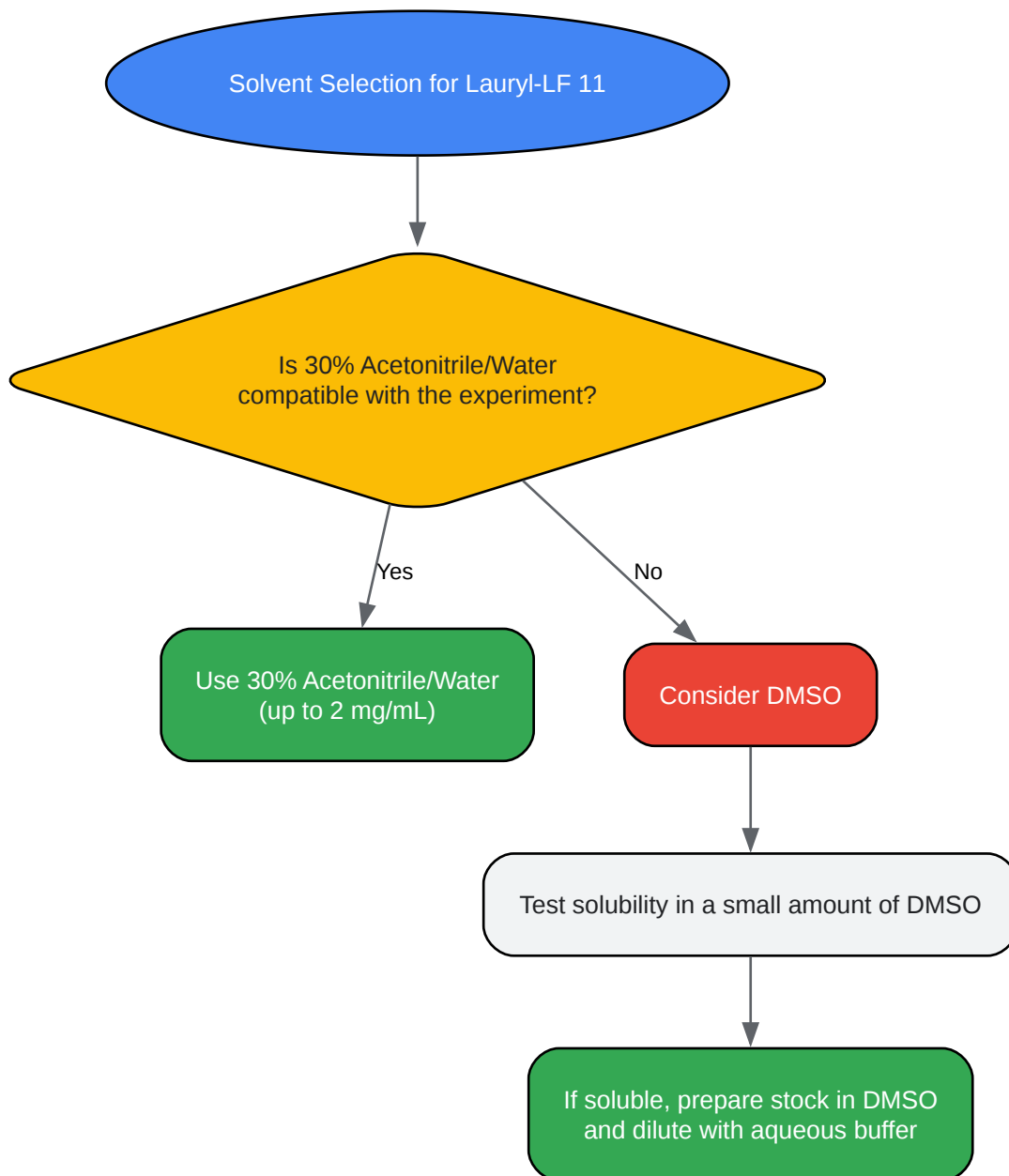
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Lauryl-LF 11** stock solutions.

Logical Flow for Solvent Selection



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Caption: Decision-making process for solvent selection.

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